

# An In-depth Technical Guide to the Physical Constants of 3-Chloropropionamide

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## Compound of Interest

Compound Name: 3-Chloropropionamide

Cat. No.: B146405

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## Introduction: Understanding the Core Characteristics of 3-Chloropropionamide

**3-Chloropropionamide** (CAS No. 5875-24-1) is a halogenated amide that serves as a valuable building block in organic synthesis. Its utility is notably demonstrated in its application as an alkylating agent, for instance, in the synthesis of 1-(2-carbamoyl-ethyl)indole-3-acetic acid[1]. For researchers in drug development and chemical synthesis, a precise understanding of its fundamental physical constants—namely the melting and boiling points—is not merely academic. These parameters govern critical aspects of its handling, reaction kinetics, purification, and storage. An inaccurate understanding of these thermal transition points can lead to suboptimal reaction conditions, impure products, and safety hazards.

This guide provides a detailed examination of the melting and boiling points of **3-Chloropropionamide**. It moves beyond a simple recitation of values to explore the underlying molecular principles, standardized experimental determination protocols, and the practical implications of these properties in a laboratory and development setting.

## Physicochemical Properties Summary

For rapid reference, the core physicochemical properties of **3-Chloropropionamide** are summarized below.

Property	Value	Source(s)
CAS Number	5875-24-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>3</sub> H <sub>6</sub> CINO	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	107.54 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting Point	98-101 °C (lit.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	286.2 °C at 760 mmHg (Experimental)	<a href="#">[3]</a>
158.72 °C (431.87 K) (Calculated)		<a href="#">[7]</a>

## Section 1: Melting Point Analysis of 3-Chloropropionamide

The transition from a solid to a liquid phase is a critical indicator of a compound's identity and purity. For **3-Chloropropionamide**, the literature consistently reports a melting point range of 98-101 °C[\[2\]](#)[\[3\]](#)[\[4\]](#).

### The Significance of the Melting Point Range

A pure crystalline solid typically exhibits a sharp melting point, often within a narrow range of 0.5-1.0 °C. The observed range for **3-Chloropropionamide** (e.g., 98-101 °C) is characteristic of a high-purity reagent-grade chemical. The presence of impurities disrupts the crystal lattice structure, typically causing a depression in the melting point and a broadening of the range over which the substance melts[\[8\]](#). Therefore, a key self-validating step in any synthesis using or producing this compound is the verification of its melting point; a value lower than or a range broader than the established 98-101 °C suggests the presence of contaminants.

### Molecular Basis for the Observed Melting Point

The relatively high melting point of **3-Chloropropionamide** for its molecular weight is a direct consequence of its molecular structure. As a primary amide, its molecules are capable of

forming strong intermolecular hydrogen bonds between the hydrogen atoms on the nitrogen and the carbonyl oxygen of adjacent molecules[9]. These extensive hydrogen bonding networks, combined with dipole-dipole interactions from the polar carbonyl group, require significant thermal energy to overcome, resulting in a high melting point compared to non-hydrogen bonding molecules of similar size[9][10][11].

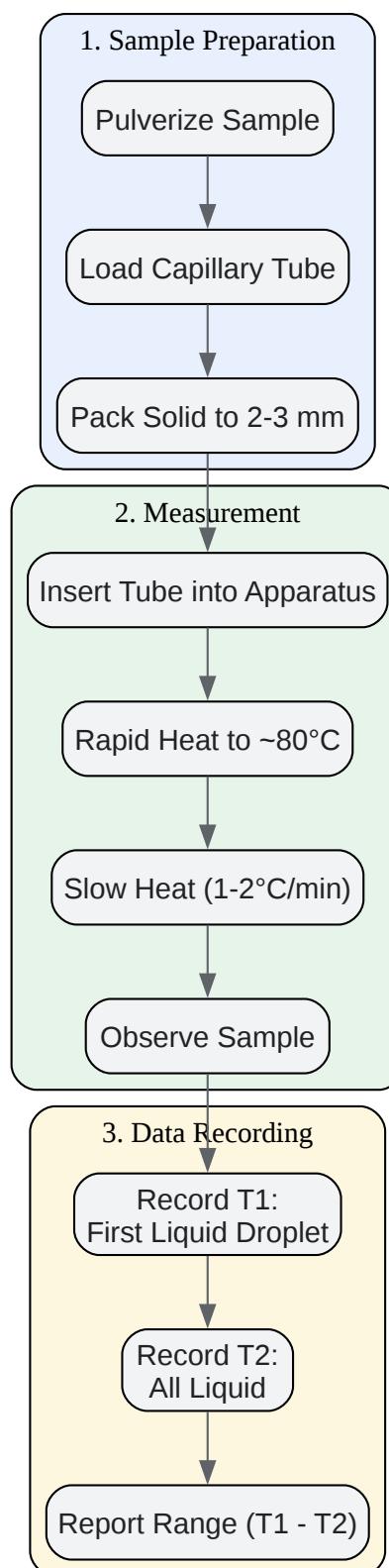
## Experimental Protocol: Melting Point Determination via Melt-Temp Apparatus

The following protocol outlines a standardized method for the accurate determination of the melting point, ensuring reliable and reproducible results.

### Methodology:

- Sample Preparation:
  - Ensure the **3-Chloropropionamide** sample is completely dry and in a fine powdered form. If necessary, gently pulverize a small amount using a mortar and pestle.
  - Obtain a glass capillary tube, sealed at one end. Press the open end into the powdered sample, forcing a small amount of the solid into the tube.
  - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. To ensure dense packing, drop the capillary tube, sealed-end down, through a long, narrow glass tube onto the benchtop several times[12].
  - The final packed sample height should be between 2-3 mm for optimal heat transfer and accurate observation[12].
- Apparatus Setup and Measurement:
  - Insert the packed capillary tube into a slot in the heating block of a melting point apparatus (e.g., a Mel-Temp).
  - If the approximate melting point is known (around 98 °C), set the apparatus to heat at a medium rate until the temperature is approximately 20 °C below the expected melting point (i.e., ~78-80 °C)[12].

- Crucial Step: Reduce the heating rate significantly so that the temperature increases by no more than 1-2 °C per minute as it approaches the melting point. A slow heating rate is essential for thermal equilibrium between the sample, heating block, and thermometer, ensuring an accurate reading.
- Observe the sample through the magnified viewfinder.
- Data Recording and Interpretation:
  - Record the temperature at which the first droplet of liquid appears. This is the onset of melting.
  - Record the temperature at which the last crystal of the solid turns into a clear liquid. This is the completion of melting.
  - The two recorded values constitute the melting point range. For a high-purity sample, this should fall within the 98-101 °C range.
- Post-Measurement:
  - Turn off the apparatus and allow it to cool.
  - Dispose of the used capillary tube in a designated glass waste container. Never re-use a capillary tube with a previously melted sample, as changes in crystal structure can affect subsequent measurements[12].



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Caption: Workflow for Melting Point Determination.

## Section 2: Boiling Point Analysis of 3-Chloropropionamide

The boiling point of **3-Chloropropionamide** presents a more complex picture due to conflicting data and the inherent properties of primary amides.

### Interpreting the Available Data

There is a significant discrepancy in the available data for the boiling point of **3-Chloropropionamide**:

- An experimentally determined value is listed as 286.2 °C at atmospheric pressure (760 mmHg)[3].
- A computationally predicted value, using the Joback method, is 158.72 °C (431.87 K)[7].

This wide variance is not uncommon for complex organic molecules. Computationally predicted values are based on group contribution methods and may not fully account for the strong, specific intermolecular forces present in amides. Conversely, the high experimental value may be accurate, or it could indicate that the compound undergoes some degree of decomposition at or near its boiling point, which can artificially inflate the observed temperature. Primary amides generally have very high boiling points due to extensive hydrogen bonding, often higher than corresponding carboxylic acids[10][13]. Given the high melting point, a boiling point of 286.2 °C is plausible, but should be approached with caution in a practical setting.

### Experimental Protocol: Boiling Point Determination via Thiele Tube (Microscale Method)

For compounds with high boiling points or those available in small quantities, the Thiele tube method is a reliable technique. It minimizes the amount of sample required and can provide visual cues of decomposition (e.g., charring or color change).

Methodology:

- Sample Preparation:

- Add approximately 0.5 mL of the liquid sample (if melted) or a small amount of solid into a small-diameter test tube (e.g., a Durham tube).
- Obtain a capillary tube sealed at one end. Place it into the test tube with the open end down[14].

• Apparatus Setup:

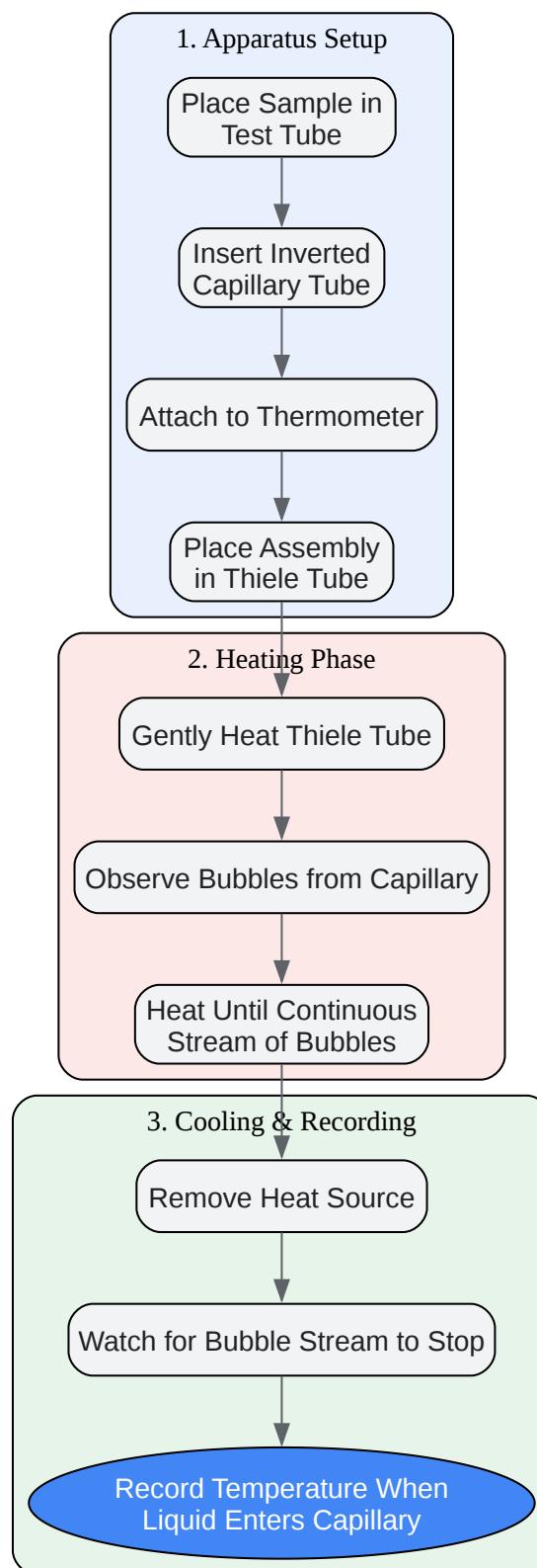
- Attach the test tube assembly to a thermometer using a rubber band or wire. The bulb of the thermometer should be aligned with the sample.
- Place the entire assembly into a Thiele tube containing a high-boiling-point mineral oil, ensuring the rubber band is above the oil level to prevent it from dissolving.

• Measurement:

- Gently heat the arm of the Thiele tube with a microburner. The design of the tube ensures uniform heat circulation.
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates the temperature has just surpassed the sample's boiling point[14].
- Remove the heat source and allow the apparatus to cool slowly.

• Data Recording:

- The stream of bubbles will slow down and eventually stop. The moment the liquid is drawn back into the capillary tube, the vapor pressure of the sample equals the atmospheric pressure.
- Record the temperature at this exact moment. This is the boiling point of the liquid.
- Record the ambient barometric pressure, as boiling points are pressure-dependent.

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Caption: Workflow for Boiling Point Determination via Thiele Tube.

## Conclusion and Practical Implications

The physical constants of **3-Chloropropionamide** are dictated by its primary amide structure, which facilitates strong intermolecular hydrogen bonding. The well-defined melting point of 98–101 °C serves as a reliable benchmark for purity assessment. The boiling point, reported at 286.2 °C, reflects these strong intermolecular forces but should be used with the awareness that thermal decomposition is a risk at such elevated temperatures. For researchers, these values are critical for:

- Reaction Condition Design: Ensuring reaction temperatures are appropriate to maintain the desired phase without causing decomposition.
- Purification Strategy: The solid nature and high melting point of **3-Chloropropionamide** make recrystallization an effective purification method.
- Safety and Handling: Understanding the temperatures at which phase transitions occur is fundamental to safe handling and storage, preventing unwanted melting or potential pressure buildup in sealed vessels at high temperatures.

A thorough understanding and careful experimental verification of these constants are hallmarks of rigorous scientific practice and are essential for achieving reproducible, high-quality results in research and development.

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